

1,5-dimethyl-1H-pyrrole-2-carboxylic acid

molecular structure and formula

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Compound of Interest

Compound Name:	1,5-dimethyl-1H-pyrrole-2-carboxylic acid
Cat. No.:	B1278049

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An In-depth Technical Guide to 1,5-dimethyl-1H-pyrrole-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and key data pertaining to **1,5-dimethyl-1H-pyrrole-2-carboxylic acid**. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and scientific investigation involving this compound.

Molecular Structure and Formula

1,5-dimethyl-1H-pyrrole-2-carboxylic acid is a heterocyclic compound with the molecular formula $C_7H_9NO_2$.^[1] Its structure features a pyrrole ring substituted with a methyl group at the nitrogen atom (position 1), another methyl group at carbon 5, and a carboxylic acid group at carbon 2.

The canonical SMILES representation of the molecule is CC1=CC=C(N1C)C(=O)O.

Caption: Molecular structure of **1,5-dimethyl-1H-pyrrole-2-carboxylic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **1,5-dimethyl-1H-pyrrole-2-carboxylic acid** is presented in the table below. It is important to note that some of this data is predicted due to the limited availability of experimentally determined values in published literature.

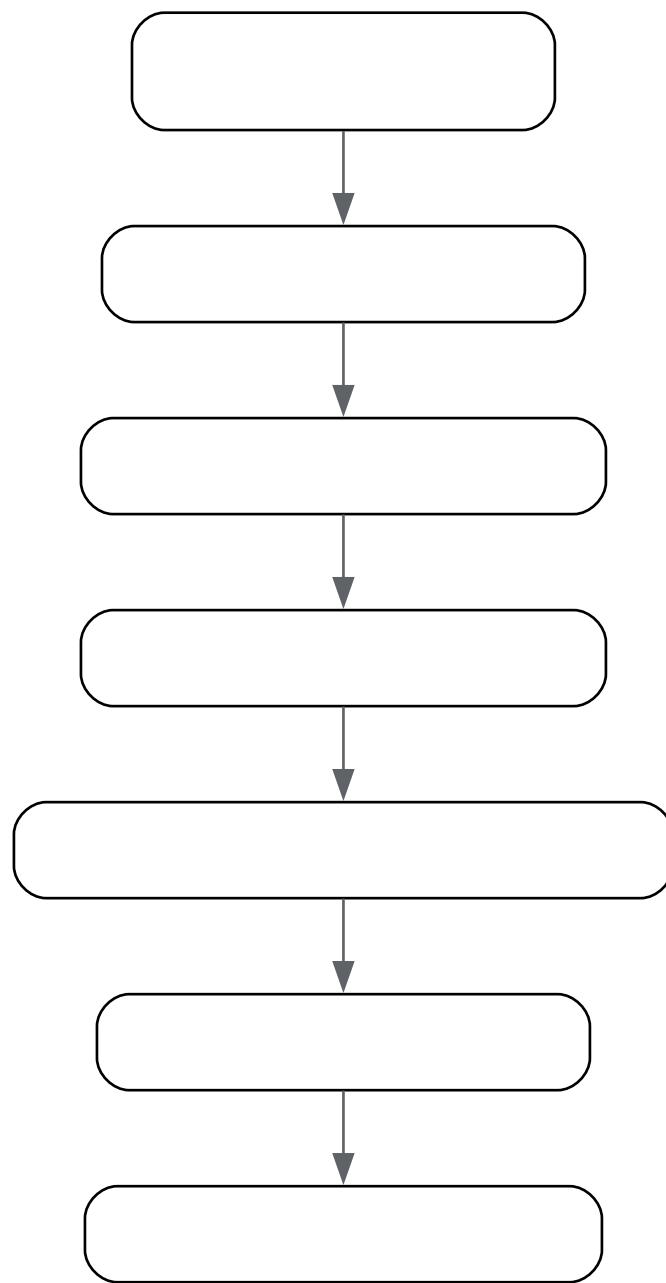
Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂	[1]
Molecular Weight	139.15 g/mol	N/A
Predicted Boiling Point	290.3 °C at 760 mmHg	N/A
Melting Point	Not available	N/A
Solubility	Soluble in organic solvents such as ethanol and acetone.	N/A

Experimental Protocols

Detailed experimental protocols for the synthesis of **1,5-dimethyl-1H-pyrrole-2-carboxylic acid** are not readily available in the public domain. However, a general approach to the synthesis of substituted pyrrole-2-carboxylic acids can be conceptualized based on established organic chemistry principles. A plausible synthetic workflow is outlined below.

Conceptual Synthetic Workflow

The synthesis of **1,5-dimethyl-1H-pyrrole-2-carboxylic acid** can be envisioned through a multi-step process, likely involving the formation of the pyrrole ring as a key step, followed by or incorporating the introduction of the desired functional groups. A possible, though not experimentally verified, pathway could involve the Paal-Knorr pyrrole synthesis.



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Caption: Conceptual workflow for the synthesis of **1,5-dimethyl-1H-pyrrole-2-carboxylic acid**.

Disclaimer: This technical guide is intended for informational purposes only and is based on publicly available data. The experimental protocols described are conceptual and have not been validated. Researchers should consult peer-reviewed literature and exercise appropriate laboratory safety precautions when handling this or any chemical compound.

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References

- 1. chemimpex.com [chemimpex.com]
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